

Commercial Suppliers of High-Purity 3,5-Dimethoxyaniline: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dimethoxyaniline

Cat. No.: B133145

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of high-purity **3,5-Dimethoxyaniline** (CAS No. 10272-07-8), a critical intermediate in the pharmaceutical and fine chemical industries. This document details commercial suppliers, key chemical properties, relevant experimental protocols for its application, and its role in specific biological signaling pathways.

Commercial Suppliers and Product Specifications

High-purity **3,5-Dimethoxyaniline** is available from a range of commercial suppliers, each offering various grades suitable for laboratory research and bulk manufacturing. The selection of a supplier should be guided by the specific purity requirements, intended application, and available documentation such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

[\[1\]](#)[\[2\]](#)

Table 1: Comparison of Commercial Suppliers and Product Specifications

Supplier	Product Number(s)	Purity Specification(s)	Analytical Method	Physical Appearance
Sigma-Aldrich	D130001	98%	Not Specified	Solid
Thermo Scientific Chemicals	A15073	≥97.5%	GC	White to grey or pale brown crystals or powder
Tokyo Chemical Industry (TCI)	D1484	>98.0%	GC, Nonaqueous Titration	White to Light yellow to Light orange powder to crystal
Biosynth	FD22196	Not Specified	Not Specified	Not Specified
Chem-Impex	01735	≥ 98.5%	GC	Off-white to beige or brown powder
GTI Laboratory Supplies	FSC10272078-25GM	99.8%	Not Specified	Not Specified
MyBioSource	MBS6086530	Not Specified	Not Specified	Low Melting Light Grey Solid

Table 2: Physicochemical Properties of **3,5-Dimethoxyaniline**

Property	Value	Reference
CAS Number	10272-07-8	[3][4]
Molecular Formula	C ₈ H ₁₁ NO ₂	[3][4]
Molecular Weight	153.18 g/mol	[3][4]
Melting Point	52-59 °C	[4][5]
Boiling Point	178 °C at 20 mmHg	[4]
Flash Point	135 °C (275 °F) - closed cup	[3][4]
Solubility	Soluble in DMSO and Methanol. Insoluble in water.	[6]
Appearance	White to beige or brownish powder or needles.	[5]

Experimental Protocols

3,5-Dimethoxyaniline is a versatile building block in organic synthesis, particularly for the development of bioactive molecules.[7][8] Below are detailed experimental protocols for the synthesis of representative compounds.

Synthesis of N-(3,5-dimethoxyphenyl)acridin-9-amine (Anticancer Agent)

This protocol describes the synthesis of a novel anticancer compound using **3,5-Dimethoxyaniline**. [9]

Methodology:

- **Reaction Setup:** In a round-bottom flask, dissolve **3,5-dimethoxyaniline** (0.7 g, 4.7 mmol) and potassium carbonate (0.7 g, 4.7 mmol) in absolute ethanol (approximately 20.0 ml).
- **Stirring:** Stir the mixture for 45 minutes at room temperature.

- **Addition of Reactants:** To the stirred mixture, add 9-chloroacridine (0.5 g, 2.3 mmol) and potassium iodide (0.1 g, 0.6 mmol).
- **Reflux:** Reflux the reaction mixture for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** After completion of the reaction, cool the mixture and pour it into ice-cold water.
- **Purification:** Collect the resulting precipitate by filtration, wash with water, and recrystallize from methanol to yield the purified N-(3,5-dimethoxyphenyl)acridin-9-amine.

Synthesis of Schiff Bases (Antioxidant Agents)

This protocol outlines the synthesis of Schiff base derivatives of **3,5-Dimethoxyaniline**, which have demonstrated antioxidant activity.^[10]

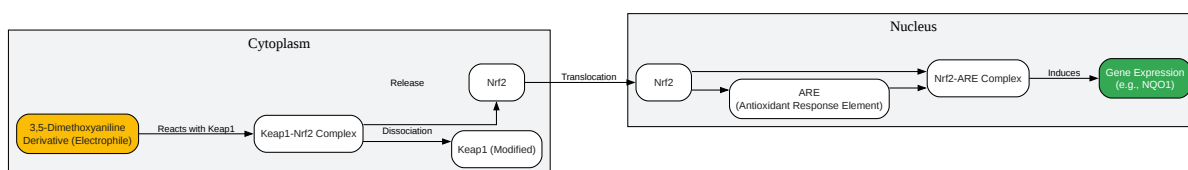
Methodology:

- **Reactant Mixture:** In a suitable solvent (e.g., ethanol), mix equimolar amounts of **3,5-Dimethoxyaniline** and a substituted aromatic aldehyde.
- **Catalyst Addition:** Add a catalytic amount of glacial acetic acid to the mixture.
- **Reaction Condition:** Stir the reaction mixture at room temperature or under reflux, with progress monitored by TLC.
- **Isolation:** Upon completion, the Schiff base product may precipitate out of the solution. If not, the solvent can be removed under reduced pressure.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent, such as methanol, to yield the pure Schiff base.

Signaling Pathway and Mechanism of Action

Derivatives of **3,5-Dimethoxyaniline** have been shown to interact with specific cellular signaling pathways. For instance, stilbene derivatives incorporating the 3,5-dimethoxyphenyl moiety can modulate the Keap1-Nrf2 pathway, a critical regulator of cellular antioxidant responses.

The NQO1-inducing activity of 3,5-dimethoxy-trans-stilbene is linked to the nuclear factor E2-related factor 2 (Nrf2) pathway.[11] Under normal conditions, Nrf2 is kept in the cytoplasm by its inhibitor, Keap1, which facilitates its degradation. Electrophilic compounds, such as certain derivatives of **3,5-Dimethoxyaniline**, can react with Keap1, leading to the release and nuclear translocation of Nrf2. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter region of target genes, inducing the expression of antioxidant and detoxifying enzymes like NQO1.



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Caption: Nrf2 signaling pathway activated by **3,5-Dimethoxyaniline** derivatives.

Safety and Handling

3,5-Dimethoxyaniline is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[4][12] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[3] Work should be conducted in a well-ventilated area or under a fume hood.[3] Store the compound in a cool, dry place away from light and moisture.[3] Refer to the supplier's Safety Data Sheet (SDS) for complete safety information.[3][12][13]

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References

- 1. biosynth.com [biosynth.com]
- 2. nbinnno.com [nbinnno.com]
- 3. fishersci.com [fishersci.com]
- 4. 3,5-二甲氧基苯胺 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. 3,5-Dimethoxyaniline, 98% 25 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. mybiosource.com [mybiosource.com]
- 7. nbinnno.com [nbinnno.com]
- 8. chemimpex.com [chemimpex.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. 3,5-Dimethoxyaniline | 10272-07-8 | Benchchem [benchchem.com]
- 12. echemi.com [echemi.com]
- 13. cpachem.com [cpachem.com]
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